

Recommended working concentration of G140 in cell culture

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Compound of Interest

Compound Name: G140

Cat. No.: B1192762

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G140: Application Notes for Cell Culture

For Researchers, Scientists, and Drug Development Professionals

Introduction

G140 is a potent and selective small-molecule inhibitor of human cyclic GMP-AMP synthase (cGAS).[1][2] cGAS is a key cytosolic DNA sensor that, upon activation by double-stranded DNA (dsDNA), triggers the STING (stimulator of interferon genes) pathway, leading to the production of type I interferons and other pro-inflammatory cytokines.[2] This pathway is integral to the innate immune response to pathogens but is also implicated in the pathogenesis of autoimmune and inflammatory diseases. **G140** offers a valuable tool for studying the cGAS-STING signaling cascade and holds therapeutic potential for cGAS-driven pathologies.[2]

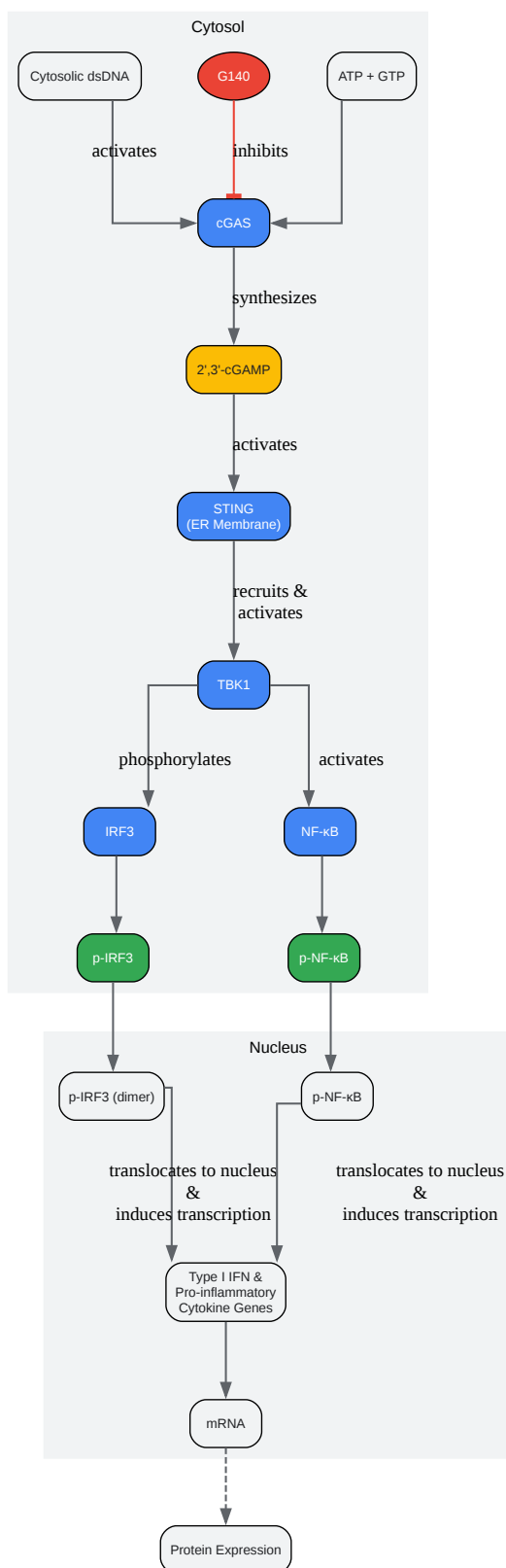
Data Summary

The following table summarizes the key quantitative data for **G140**, providing a reference for its potency and cytotoxic profile in relevant cell-based assays.

Parameter	Species	Value	Cell Line / System	Notes
IC50	Human cGAS	14.0 nM	Biochemical Assay	Potent inhibitor of human cGAS. [1]
IC50	Mouse cGAS	442 nM	Biochemical Assay	Less potent against mouse cGAS, indicating species selectivity. [3]
Cellular IC50	Human	≤1 μM	Primary Human Macrophages	Inhibition of IFNB1 and CXCL10 mRNA expression. [4]
Cellular IC90	Human	~10 μM	THP-1 cells	Concentration used for significant inhibition of the cGAS pathway. [3]
LD50	Human	>100 μM	THP-1 cells	Provides a significant window between efficacy and toxicity. [3] [4]

Signaling Pathway

G140 exerts its inhibitory effect on the cGAS-STING signaling pathway. The diagram below illustrates the canonical pathway and the point of inhibition by **G140**.



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Caption: The cGAS-STING signaling pathway and **G140**'s mechanism of action.

Experimental Protocols

Protocol 1: Inhibition of dsDNA-induced Cytokine Expression in THP-1 Monocytes

This protocol details the steps to assess the inhibitory effect of **G140** on the production of interferon- β (IFN- β) in response to dsDNA stimulation in the human monocytic cell line THP-1.

Materials:

- THP-1 cells (ATCC TIB-202)
- RPMI-1640 medium supplemented with 10% FBS, 100 U/mL penicillin, and 100 μ g/mL streptomycin
- **G140** (prepare stock solution in DMSO)
- Herring Testes DNA (dsDNA)
- Transfection reagent (e.g., Lipofectamine 3000)
- Opti-MEM I Reduced Serum Medium
- Phosphate-Buffered Saline (PBS)
- Reagents for RNA extraction and qRT-PCR (e.g., TRIzol, cDNA synthesis kit, SYBR Green master mix)
- Primers for IFNB1 and a housekeeping gene (e.g., GAPDH)

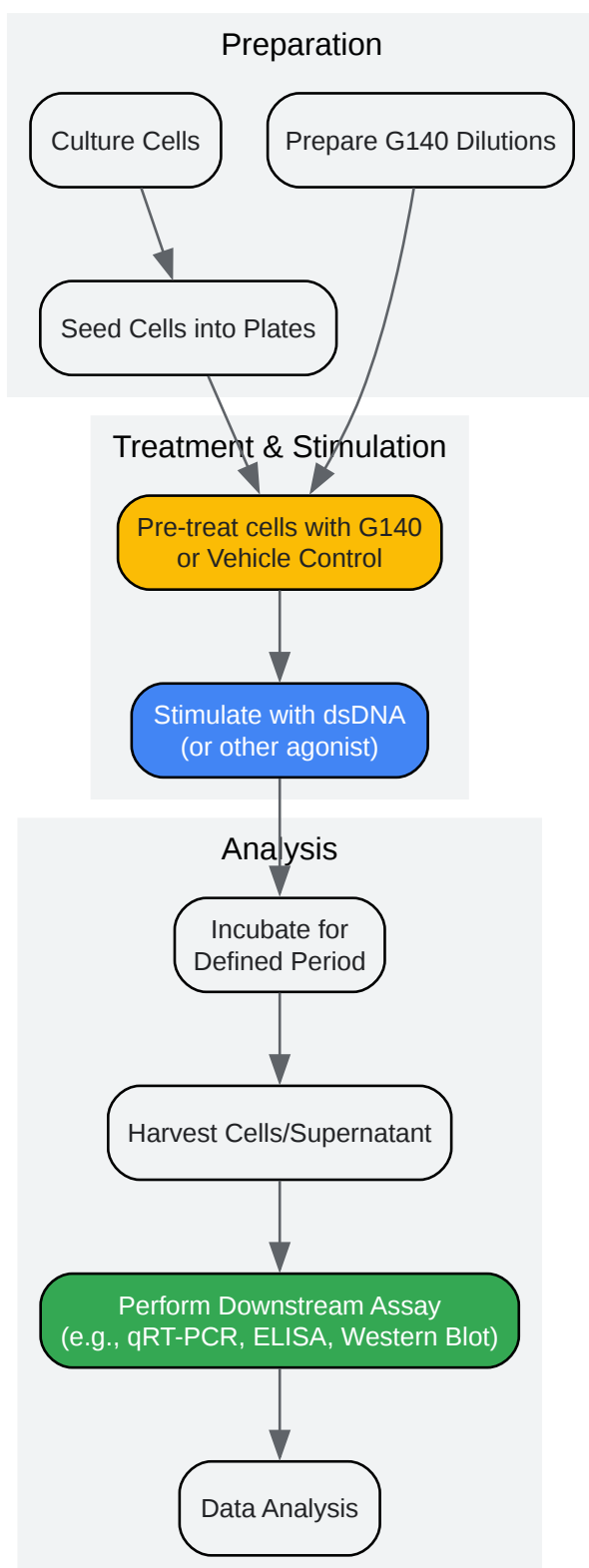
Procedure:

- **Cell Culture:** Culture THP-1 cells in RPMI-1640 complete medium at 37°C in a humidified atmosphere with 5% CO₂. Maintain cell density between 1×10^5 and 1×10^6 cells/mL.
- **Cell Seeding:** Seed THP-1 cells in 24-well plates at a density of 5×10^5 cells per well in 500 μ L of complete medium.

- **G140 Treatment:** Prepare serial dilutions of **G140** in complete medium. Pre-treat the cells by adding the desired final concentrations of **G140** (e.g., 0.1, 1, 10 μ M) or DMSO as a vehicle control. Incubate for 1-2 hours.
- **dsDNA Transfection:**
 - In a separate tube, dilute 2 μ g of dsDNA into 50 μ L of Opti-MEM.
 - In another tube, dilute the transfection reagent according to the manufacturer's instructions in 50 μ L of Opti-MEM.
 - Combine the diluted dsDNA and transfection reagent, mix gently, and incubate at room temperature for 15-20 minutes to allow complex formation.
 - Add the dsDNA-transfection reagent complex dropwise to the wells containing the **G140**-treated cells.
- **Incubation:** Incubate the cells for 6-8 hours at 37°C.
- **RNA Extraction:** Harvest the cells and extract total RNA using a suitable method (e.g., TRIzol reagent) following the manufacturer's protocol.
- **qRT-PCR Analysis:**
 - Synthesize cDNA from the extracted RNA.
 - Perform quantitative real-time PCR (qRT-PCR) using primers for IFNB1 and the housekeeping gene.
 - Analyze the data using the $\Delta\Delta C_t$ method to determine the relative expression of IFNB1 mRNA, normalized to the housekeeping gene and compared to the vehicle-treated control.

Experimental Workflow

The following diagram outlines a general workflow for investigating the effects of **G140** in a cell-based assay.



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References

- 1. selleckchem.com [selleckchem.com]
- 2. invivogen.com [invivogen.com]
- 3. regenhealthsolutions.info [regenhealthsolutions.info]
- 4. Development of human cGAS-specific small-molecule inhibitors for repression of dsDNA-triggered interferon expression - PMC [pmc.ncbi.nlm.nih.gov]
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